

# Application Notes and Protocols for the Preparation of Nitrazolam Reference Standard

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## Compound of Interest

Compound Name: Nitrazolam

Cat. No.: B1591951

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## Introduction

**Nitrazolam** (1-methyl-8-nitro-6-phenyl-4H-[1][2][3]triazolo[4,3-a][1][3]benzodiazepine) is a designer benzodiazepine that has emerged on the new psychoactive substances (NPS) market. Accurate analytical identification and quantification of **Nitrazolam** in forensic and research settings necessitate the availability of a well-characterized reference standard. This document provides detailed protocols for the preparation, purification, and analytical characterization of a **Nitrazolam** reference standard. The methodologies described are intended for use by qualified laboratory personnel.

## Physicochemical Properties of Nitrazolam

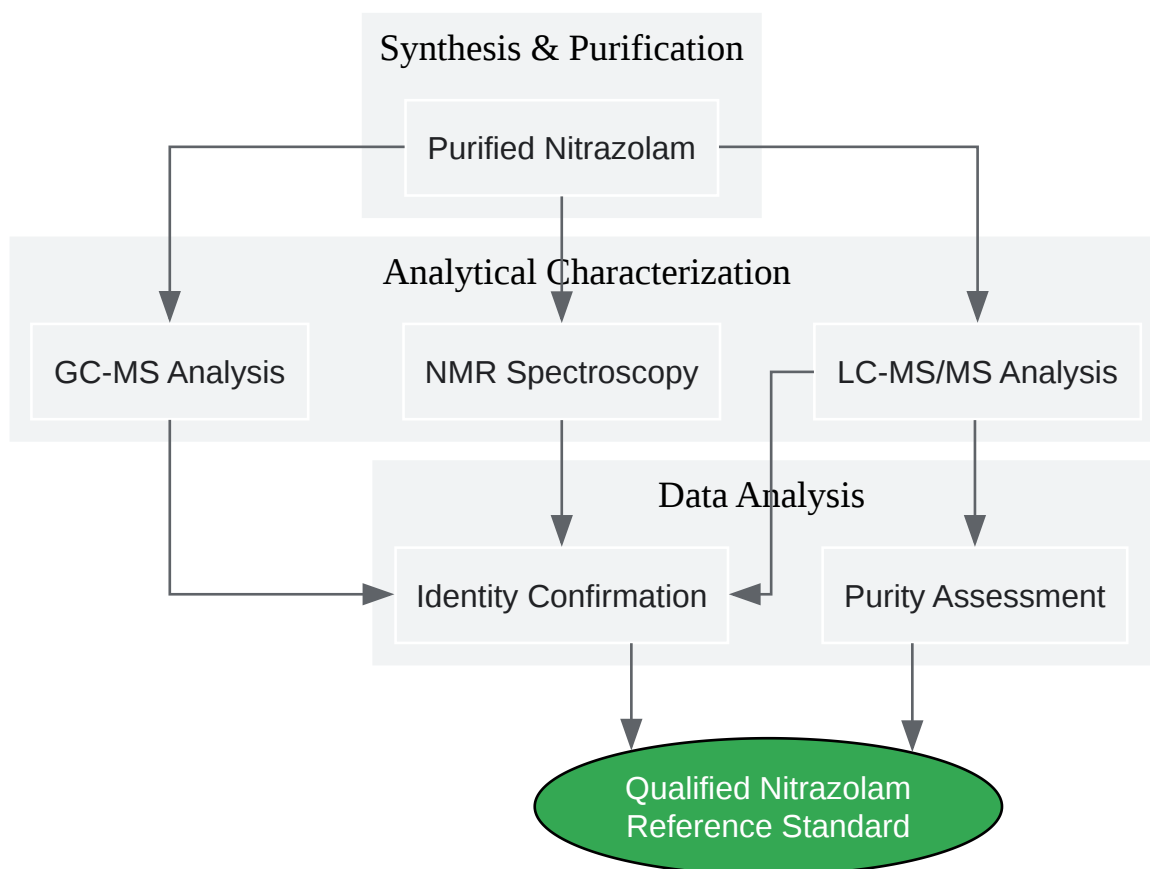
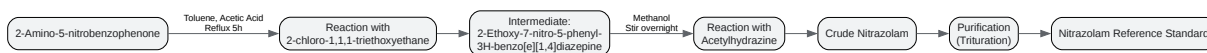
A summary of the key physicochemical properties of **Nitrazolam** is presented in the table below. This information is critical for its proper handling, storage, and analytical characterization.

Property	Value
Chemical Formula	C <sub>17</sub> H <sub>13</sub> N <sub>5</sub> O <sub>2</sub>
Molecular Weight	319.3 g/mol
CAS Number	28910-99-8
Appearance	Crystalline solid
Solubility	DMF: 30 mg/mL, DMSO: 20 mg/mL, Ethanol: 10 mg/mL, Methanol: 1 mg/mL, DMF:PBS (pH 7.2) (1:1): 0.5 mg/mL[3]
UV λ <sub>max</sub>	259 nm[3]
Storage Temperature	-20°C[3]
Stability	≥ 5 years at -20°C[3]

## Synthesis of Nitrazolam Reference Standard

The following protocol describes a preparative scale synthesis of **Nitrazolam** from 2-amino-5-nitrobenzophenone.[1] For rapid qualitative identification purposes, a microscale synthesis approach has also been developed.[1][4][5]

## Synthesis Workflow



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